

An In-depth Technical Guide on the Physicochemical Properties of Propyl Heptanoate

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Compound of Interest		
Compound Name:	Propyl heptanoate	
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This technical guide provides a comprehensive overview of the boiling and melting points of **propyl heptanoate**, including other relevant physical properties. It details standardized experimental protocols for the determination of these properties and presents logical workflows and conceptual diagrams to illustrate the underlying principles.

Physicochemical Data of Propyl Heptanoate

Propyl heptanoate, also known as propyl heptoate or n-propyl n-heptanoate, is a fatty acid ester with the chemical formula C10H20O2.[1] It is a colorless liquid with a characteristic ethereal and fruity odor, reminiscent of grapes.[2][3][4] It is used as a flavoring agent in various products, including beverages, ice cream, candy, and baked goods.[3] **Propyl heptanoate** is soluble in most organic solvents but insoluble in water.[1][2][4]

The key physicochemical properties of **propyl heptanoate** are summarized in the table below for easy reference and comparison.



Property	Value	Units
Boiling Point	207.0 to 208.0	°C at 760 mmHg
Melting Point	-63.5 to -64.8	°C
Density	0.869	g/mL at 25 °C
Refractive Index	1.417	n20/D
Molar Mass	172.26	g/mol
Flash Point	76.67	°C (170 °F)

Data sourced from multiple chemical databases.[1][2][3][4][5][6][7][8]

Experimental Protocols for Property Determination

The determination of the boiling and melting points of a substance is a fundamental experimental procedure in chemistry to assess its purity and identity.[9][10][11][12]

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For pure compounds, the boiling point is a characteristic physical property.[13] A common and efficient method for determining the boiling point of a small sample of an organic liquid like **propyl heptanoate** is the Thiele tube method.[14]

Protocol: Thiele Tube Method

- Sample Preparation: A small volume (approximately 0.5 mL) of propyl heptanoate is placed into a small test tube (Durham tube).[14]
- Capillary Tube Insertion: A capillary tube, sealed at one end, is inverted and placed into the liquid sample in the test tube.[14]
- Apparatus Assembly: The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then secured in a Thile tube containing a high-boiling point oil (e.g., mineral oil), making sure the sample is immersed in the oil.[14]
- Heating: The side arm of the Thiele tube is gently and evenly heated.[14]



- Observation: As the temperature rises, a steady stream of bubbles will emerge from the open end of the capillary tube. Heating is continued until the bubbling is vigorous.[14]
- Boiling Point Reading: The heat source is removed, and the apparatus is allowed to cool.
 The boiling point is the temperature at which the liquid just begins to enter the capillary tube.
 [13][14]

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range.[10][11] Since **propyl heptanoate** has a very low melting point, this determination requires a cryostat or a specialized low-temperature melting point apparatus. A common method for organic solids is using a Mel-Temp apparatus, which can be adapted for low-temperature measurements with appropriate cooling.[10]

Protocol: Digital Melting Point Apparatus (e.g., Mel-Temp)

- Sample Preparation: A small amount of solidified propyl heptanoate is finely powdered. A capillary tube is sealed at one end, and the open end is pressed into the solid sample. The tube is then tapped to pack the solid into the sealed end, to a height of about 1-2 mm.[11]
 [15]
- Apparatus Setup: The capillary tube is placed in the heating block of the melting point apparatus.[10]
- Heating and Observation: The sample is heated rapidly at first to get an approximate melting range. The procedure is then repeated with a fresh sample, heating slowly (1-2 °C per minute) as the temperature approaches the expected melting point.[10][15]
- Melting Range Recording: The melting range is recorded from the temperature at which the
 first drop of liquid appears to the temperature at which the entire sample has melted.[10][11]
 For a pure compound, this range should be narrow.[10]

Visualized Workflows and Conceptual Relationships

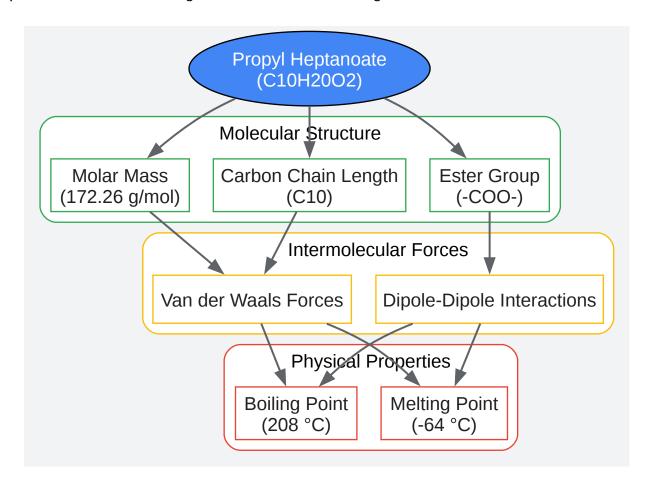
The following diagrams, created using the DOT language, illustrate the logical workflow for the experimental determination of the boiling point and a conceptual diagram of the factors influencing the physical properties of esters like **propyl heptanoate**.





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Caption: Workflow for Boiling Point Determination using the Thiele Tube Method.



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Caption: Factors Influencing the Physical Properties of **Propyl Heptanoate**.



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